

Proper Disposal of TID43: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TID43

Cat. No.: B15621969

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Immediate Action Required: Please verify the specific identity of "**TID43**" before proceeding. "**TID43**" is not a unique identifier and may refer to different chemical products with distinct disposal requirements. Cross-reference with the manufacturer's label and the accompanying Safety Data Sheet (SDS) is essential for ensuring safety and compliance.

This guide provides disposal procedures for two potential products identified as "**TID43**" that are relevant to research and drug development professionals: Tide Triadimefon 43 SC, a hazardous fungicide, and the Simoa TDP-43 Kit, a non-hazardous research diagnostic kit.

Procedure 1: Disposal of Tide Triadimefon 43 SC (Fungicide)

This product is a regulated pesticide and is harmful to aquatic life. Proper disposal is critical to prevent environmental contamination and ensure personnel safety.

Key Product Data

The following table summarizes essential data for Tide Triadimefon 43 SC, derived from its Safety Data Sheet.

Property	Value	Citation
Active Ingredient	Triadimefon ($\geq 43.0\%$)	[1]
Signal Word	WARNING	[1]
Acute Oral Toxicity (Rat LD50)	1750 mg/kg	[1]
Acute Inhalation Toxicity (Rat LC50)	>2.1 mg/L (4 hours)	[1]
pH	6.0 - 9.0	[1]
Density	1.16 g/mL at 20°C	[1]

Experimental Protocol for Disposal

Disposal of this substance must be handled as hazardous waste. Adherence to the following protocol is mandatory.

1. Personal Protective Equipment (PPE):

- Wear protective gloves, eye protection, and a face shield.
- Use only in a well-ventilated area or under a chemical fume hood to avoid inhaling mist or spray.[1]

2. Waste Containment:

- Do not dispose of this product in general laboratory trash or down the drain.[1]
- Collect waste Tide Triadimefon 43 SC in its original container or a designated, compatible, and tightly sealed hazardous waste container.
- Label the container clearly as "Hazardous Waste: Triadimefon" and include the relevant hazard symbols.

3. Storage:

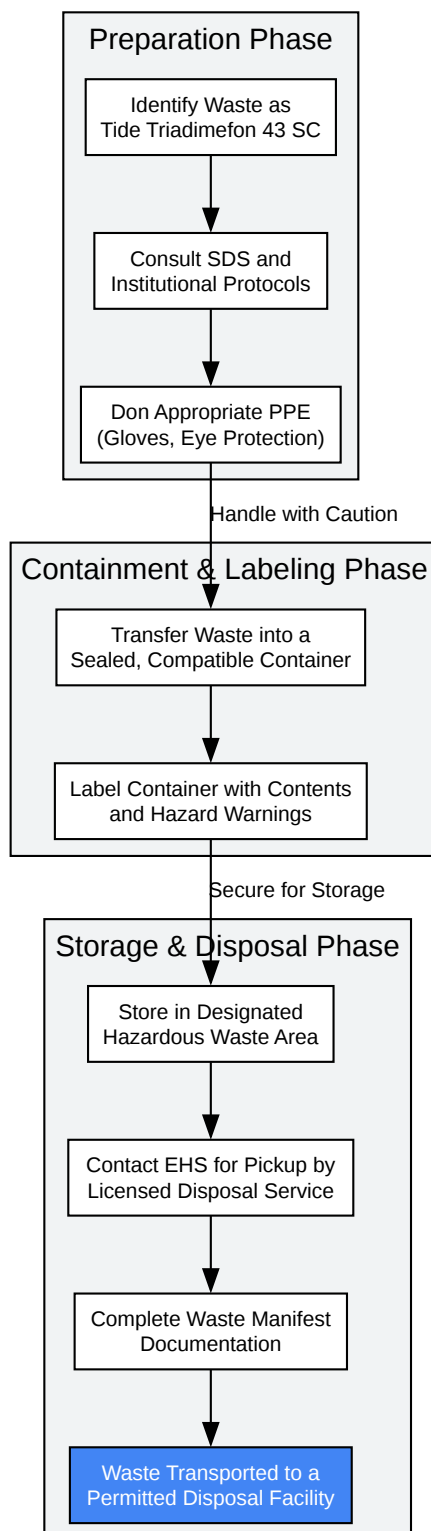
- Store the sealed waste container in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from incompatible materials.

4. Final Disposal:

- The final disposal must be conducted through a licensed hazardous waste management service.^[1]
- Contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup.
- Complete all required hazardous waste manifest documentation as provided by the EHS office or the waste contractor.

Disposal Workflow Diagram

Hazardous Chemical Waste Disposal Workflow



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Caption: Step-by-step workflow for the safe disposal of hazardous chemical waste.

Procedure 2: Disposal of Simoa TDP-43 Research Kit

The Safety Data Sheet for the Simoa TDP-43 Kit states that its components are not classified as hazardous to health or the environment.^[2] However, proper laboratory hygiene and waste segregation are still necessary.

Key Product Data

Property	Value	Citation
Product Name	Simoa TDP-43 Kit	^[2]
Hazard Classification	Not Classified	^[2]
Intended Use	For Research Use Only	^[2]

Experimental Protocol for Disposal

The disposal method depends on whether the kit has been in contact with biological materials.

1. Unused or Uncontaminated Kit Components:

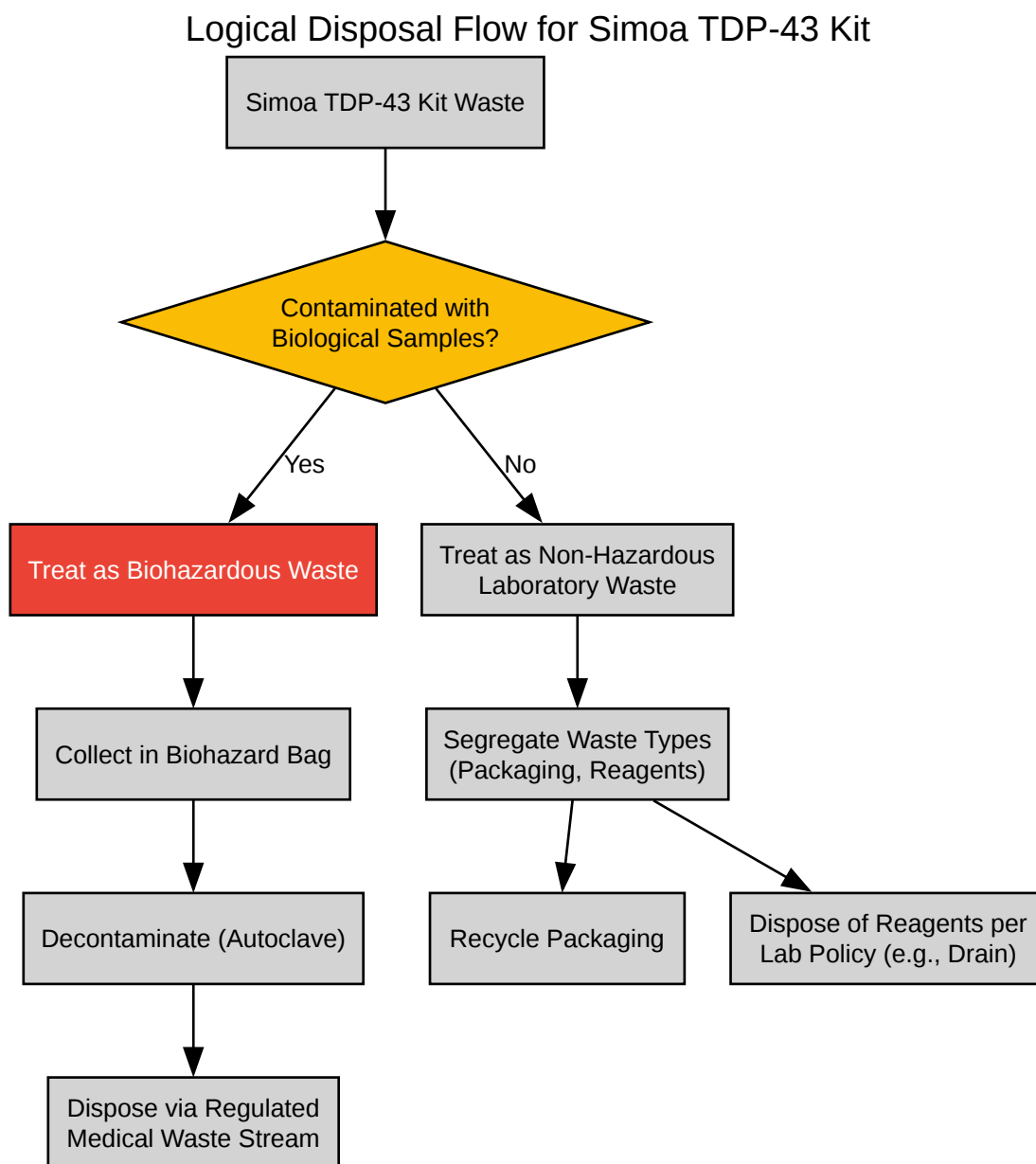
- **Reagents:** Unused, non-hazardous reagents can typically be disposed of down the drain with a copious amount of water, in accordance with local wastewater regulations.
- **Packaging:** Cardboard and plastic packaging should be recycled according to institutional guidelines.
- **Containers:** Empty, uncontaminated vials and containers can be disposed of in the general laboratory trash.

2. Kit Components Contaminated with Biological Samples:

- **CRITICAL:** If the kit components (e.g., microplates, pipette tips, vials) have been used with biological samples such as serum, plasma, or tissue homogenates, they must be treated as biohazardous waste.

- **Containment:** Collect all contaminated materials in a designated biohazard waste container lined with an autoclave bag.
- **Decontamination:** The collected biohazardous waste must be decontaminated, typically via autoclaving, following your institution's biosafety protocols.
- **Final Disposal:** After decontamination, the waste can be disposed of as regulated medical waste through your institution's EHS-managed waste stream.

Disposal Logic Diagram



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Caption: Decision diagram for the proper disposal of Simoa TDP-43 Kit waste.

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References

- 1. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
- 2. quantarix.com [quantarix.com]
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